

1,3-butanediamine safety data sheet and handling precautions

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Compound of Interest

Compound Name: 1,3-Butanediamine

Cat. No.: B1605388

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Technical Guide on the Safe Handling of 1,3-Butanediamine

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **1,3-butanediamine**, intended for use by professionals in research and development. The information is compiled from various safety data sheets and toxicological resources.

Chemical Identification and Properties

1,3-Butanediamine is a colorless liquid with the molecular formula $C_4H_{12}N_2$.^{[1][2][3]} It is also known as 1,3-diaminobutane.^{[1][3]}

Table 1: Physical and Chemical Properties of **1,3-Butanediamine**

Property	Value	Source
Molecular Weight	88.15 g/mol	[1][2]
Boiling Point	142-150 °C	[1][2]
Flash Point	52 °C (open cup)	[1][2]
Density	Relative density (water = 1): 0.85	[2]
Vapor Pressure	0.6 kPa at 20 °C	[2]
Vapor Density	Relative vapor density (air = 1): 3	[2]
Solubility in Water	Very good	[1][2]
Appearance	Colorless liquid	[1][2]

Hazard Identification and Classification

1,3-Butanediamine is a flammable liquid and is corrosive to the eyes, skin, and respiratory tract.[1][2] Ingestion is also corrosive.[1][2]

Table 2: GHS Hazard Classification

Hazard Class	Category
Flammable liquids	Category 3
Acute toxicity (Oral)	Category 4
Acute toxicity (Dermal)	Category 3
Acute toxicity (Inhalation)	Category 4
Skin corrosion/irritation	Category 1C
Serious eye damage/eye irritation	Category 1

Source: TCI Chemicals SDS

Hazard Statements:

- H226: Flammable liquid and vapor.
- H302+H332: Harmful if swallowed or if inhaled.
- H311: Toxic in contact with skin.
- H314: Causes severe skin burns and eye damage.

Toxicological Information

The substance can be absorbed into the body by inhalation of its vapor, through the skin, and by ingestion.[\[2\]](#)

Acute Effects:

- Inhalation: Causes cough, labored breathing, and sore throat.[\[2\]](#)
- Skin: Results in redness, pain, and skin burns.[\[2\]](#)
- Eyes: Can cause blurred vision and severe deep burns.[\[2\]](#)
- Ingestion: Leads to a burning sensation and abdominal pain.[\[2\]](#)

No specific LD50 data for **1,3-butanediamine** was found in the provided search results.

Experimental Protocols

Detailed experimental protocols for toxicological studies on **1,3-butanediamine** are not readily available in the public domain. However, standardized guidelines from the Organisation for Economic Co-operation and Development (OECD) are typically followed for such assessments. As a reference, the general methodology for an acute dermal toxicity study according to OECD Guideline 402 is described below.

General Methodology for Acute Dermal Toxicity Study (based on OECD 402)

This test provides information on health hazards likely to arise from a short-term dermal exposure to a substance.

- **Test Animals:** Healthy, young adult rats, typically of a single sex (usually females), are used.
- **Housing and Feeding:** Animals are housed in controlled conditions with a standard diet and drinking water available ad libitum.
- **Dose Levels:** A stepwise procedure with fixed doses is used. The initial dose is selected to likely produce toxicity without mortality. Subsequent groups may be tested at higher or lower doses depending on the outcome.
- **Preparation of Animals:** Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the test animals.
- **Application of Test Substance:** The test substance is applied uniformly over the shaved area (at least 10% of the body surface). The area is then covered with a porous gauze dressing.
- **Exposure Duration:** The exposure period is typically 24 hours.
- **Observation Period:** Animals are observed for 14 days for signs of toxicity and mortality. Observations are made frequently on the first day and then daily. Body weight is recorded weekly.
- **Pathology:** All animals are subjected to a gross necropsy at the end of the study.

Handling and Storage Precautions

Strict hygiene is paramount when handling **1,3-butanediamine**.^[1]

Engineering Controls:

- Work should be performed in a well-ventilated place.^[2]
- A closed system or local exhaust should be installed.^[2]
- Safety showers and eye wash stations should be readily available.^[2]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear a face shield or eye protection in combination with breathing protection.[1]
- Skin Protection: Wear protective gloves and chemical-resistant clothing.[1][2]
- Respiratory Protection: Use ventilation, local exhaust, or breathing protection.[1] A half or full facepiece respirator or a self-contained breathing apparatus (SCBA) may be necessary depending on the exposure level.[2]

Handling:

- Avoid contact with skin, eyes, and clothing.[2]
- Keep away from heat, sparks, open flames, and hot surfaces.[2]
- Take measures to prevent the buildup of electrostatic charge by using explosion-proof equipment.[2]
- Do not eat, drink, or smoke during work.[1]

Storage:

- Store in a fireproof, well-closed container.[1]
- Keep in a dry, cool, and well-ventilated place.
- Store separated from oxidants.[1]

First Aid Measures

Immediate medical attention is required for all routes of exposure.

Table 3: First Aid Procedures for **1,3-Butanediamine** Exposure

Exposure Route	First Aid Measures
Inhalation	Remove the victim to fresh air and keep at rest in a comfortable breathing position.[2] If breathing is difficult, provide oxygen. Artificial respiration may be needed.[1]
Skin Contact	Immediately remove all contaminated clothing. [2] Rinse the skin with plenty of water or shower. [1]
Eye Contact	Rinse cautiously with water for several minutes. [2] Remove contact lenses if present and easy to do. Continue rinsing.[2]
Ingestion	Rinse mouth.[1] Do NOT induce vomiting.[1][2] Give one or two glasses of water to drink.[1]

Fire Fighting and Accidental Release Measures

Fire Fighting:

- Suitable Extinguishing Media: Use water spray, foam, alcohol-resistant foam, dry powder, or carbon dioxide.[1]
- Fire Fighting Procedures: In case of fire, keep drums and other containers cool by spraying with water.[1]
- Hazards: Flammable.[1] Gives off irritating or toxic fumes (or gases) in a fire.[1] Above 52°C, explosive vapor/air mixtures may be formed.[1]

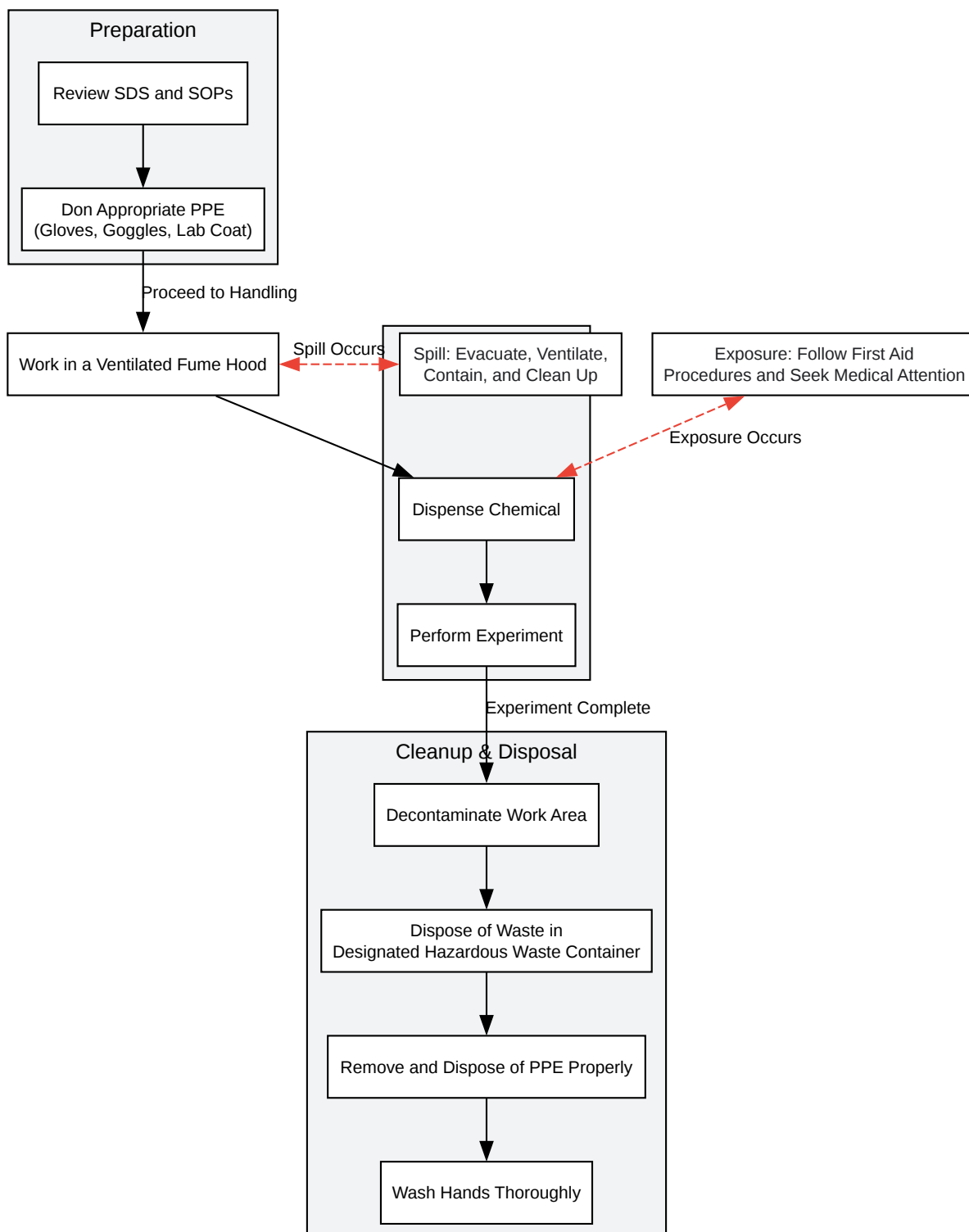
Accidental Release:

- Personal Precautions: Evacuate personnel to a safe area. Wear a chemical protection suit and a filter respirator for organic gases and vapors.[1]
- Environmental Precautions: Prevent the product from entering drains.[2]

- Containment and Cleaning: Remove all ignition sources.^[1] Collect leaking and spilled liquid in covered containers as far as possible.^[1] Absorb the remaining liquid in sand or inert absorbent and remove to a safe place.

Workflow for Safe Handling

The following diagram illustrates a general workflow for the safe handling of **1,3-butanediamine** in a laboratory setting.



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Caption: General workflow for the safe handling of hazardous chemicals.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal safety data sheet (SDS) or professional safety training. Always consult the specific SDS for **1,3-butanediamine** from your supplier and follow all institutional and regulatory safety guidelines. No detailed experimental protocols or specific signaling pathways for **1,3-butanediamine** were found in the public domain during the literature search for this document.

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